

Commercial Suppliers and Technical Guide for n-Octatriacontane-d78 in Research Applications

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Compound of Interest

Compound Name: *n-Octatriacontane-d78*

Cat. No.: B12315386

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For researchers, scientists, and drug development professionals, **n-Octatriacontane-d78** serves as a crucial internal standard for mass spectrometry-based quantitative analysis. This deuterated long-chain alkane is particularly valuable in metabolomics, lipidomics, and environmental analysis due to its chemical inertness and distinct mass shift from its unlabeled counterpart. This technical guide provides an overview of its commercial availability, key properties, and detailed protocols for its application as an internal standard in research settings.

Commercial Availability

Several reputable suppliers offer **n-Octatriacontane-d78** for research purposes. The product is typically available in neat form and various quantities. Key suppliers include:

- LGC Standards: A prominent supplier of reference materials, offering **n-Octatriacontane-d78**.^[1]
- Mithridion: Provides **n-Octatriacontane-d78** in research quantities.^[2]
- MedchemExpress: A supplier of stable isotope-labeled compounds, including **n-Octatriacontane-d78**, for research use.^[3]
- CDN Isotopes: Specializes in deuterated compounds and lists **n-Octatriacontane-d78** in their catalog.^[4]

- Alfa Chemistry: Offers **n-Octatriacontane-d78** for experimental and research applications. [\[5\]](#)

Physicochemical and Technical Data

A summary of the key quantitative data for **n-Octatriacontane-d78** is presented in the table below for easy reference. This information is critical for accurate experimental design and data interpretation.

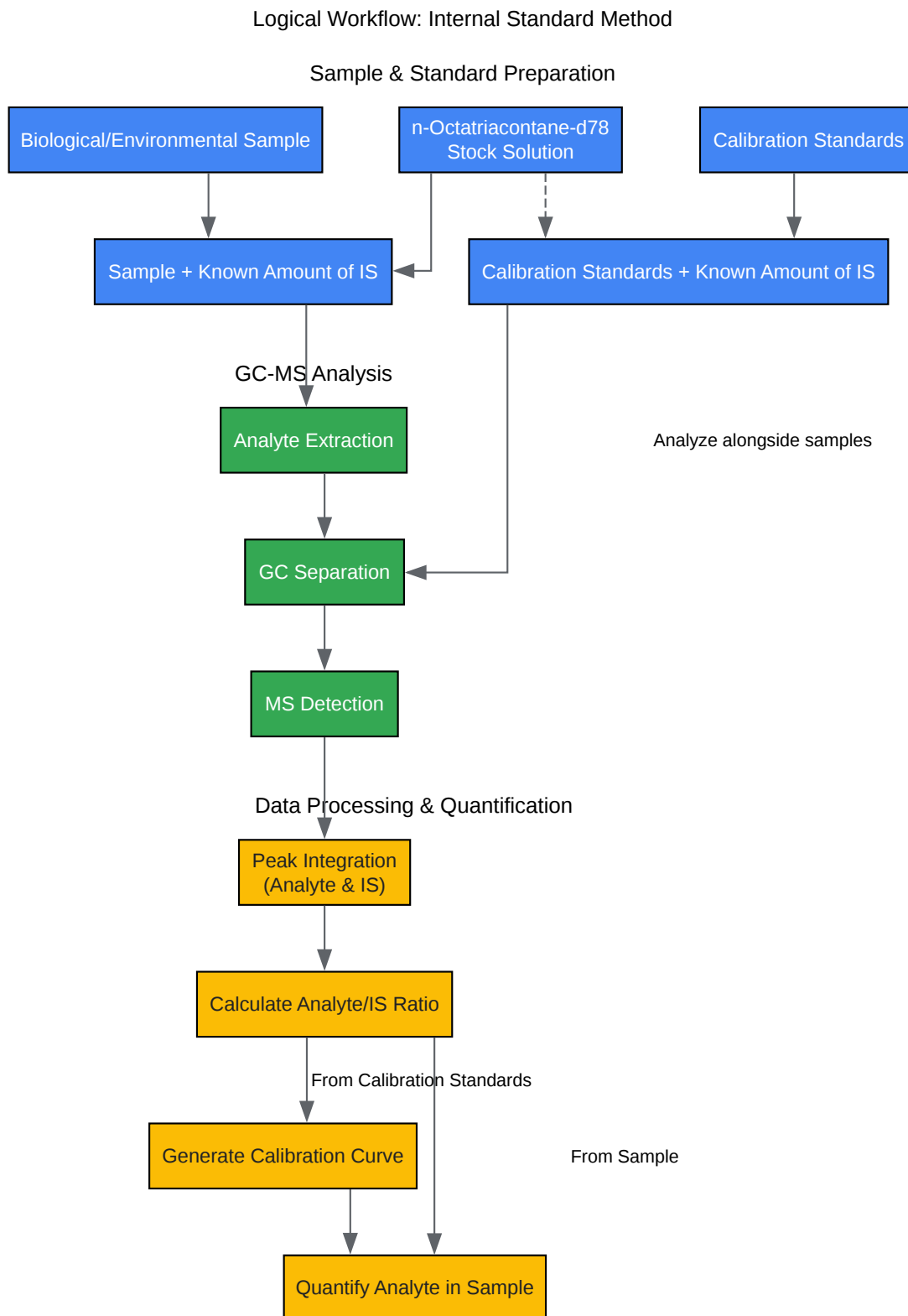
Property	Value	Reference
Chemical Formula	C ₃₈ D ₇₈	[4]
CAS Number	1219803-25-4	[4] [5]
Molecular Weight	613.51 g/mol	[4]
Isotopic Enrichment	≥ 98 atom % D	[4]
Unlabeled CAS Number	7194-85-6	

Application as an Internal Standard in GC-MS Analysis

n-Octatriacontane-d78 is primarily utilized as an internal standard (IS) in Gas Chromatography-Mass Spectrometry (GC-MS) to ensure the accuracy and reproducibility of quantitative analyses. The fundamental principle lies in adding a known amount of the deuterated standard to samples and calibration standards. Since the deuterated standard has nearly identical physicochemical properties to the native analyte (n-Octatriacontane), it co-elutes from the GC column and experiences similar ionization and fragmentation in the mass spectrometer. Any sample loss during preparation or injection will affect both the analyte and the internal standard equally, allowing for reliable quantification based on the ratio of their signals.

Logical Workflow for Quantitative Analysis using an Internal Standard

The following diagram illustrates the logical workflow for using an internal standard in a typical quantitative analysis.



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Caption: Logical workflow for quantitative analysis using an internal standard.

Experimental Protocol: Quantification of Long-Chain Alkanes in an Environmental Sample

This protocol provides a detailed methodology for the quantification of n-Octatriacontane in a soil sample using **n-Octatriacontane-d78** as an internal standard.

1. Materials and Reagents:

- **n-Octatriacontane-d78** (Internal Standard)
- n-Octatriacontane (Analyte for calibration curve)
- Hexane (HPLC grade)
- Dichloromethane (HPLC grade)
- Anhydrous Sodium Sulfate
- Silica Gel (for cleanup)
- Soil sample
- Standard laboratory glassware and equipment

2. Preparation of Standard Solutions:

- Internal Standard Stock Solution (IS Stock): Accurately weigh approximately 10 mg of **n-Octatriacontane-d78** and dissolve it in 10 mL of hexane to prepare a 1 mg/mL stock solution.
- Analyte Stock Solution: Prepare a 1 mg/mL stock solution of n-Octatriacontane in hexane.
- Calibration Standards: Prepare a series of calibration standards by serial dilution of the analyte stock solution. Each calibration standard should be spiked with a constant, known

amount of the IS Stock solution.

3. Sample Preparation and Extraction:

- **Sample Spiking:** To 10 g of the homogenized soil sample, add a known volume of the IS Stock solution. The amount of IS added should result in a peak that is of similar magnitude to the expected analyte peak.
- **Extraction:** Extract the spiked soil sample with a mixture of hexane and dichloromethane (1:1 v/v) using sonication or Soxhlet extraction.
- **Cleanup:** Pass the extract through a silica gel column to remove polar interferences. Elute the alkane fraction with hexane.
- **Concentration:** Concentrate the eluate to a final volume of 1 mL under a gentle stream of nitrogen.

4. GC-MS Analysis:

- **Instrumentation:** A gas chromatograph coupled to a mass spectrometer.
- **GC Column:** A non-polar capillary column (e.g., DB-5ms).
- **Injection:** 1 μ L, splitless mode.
- **Oven Temperature Program:**
 - Initial temperature: 60 °C, hold for 2 minutes.
 - Ramp to 320 °C at 10 °C/min.
 - Hold at 320 °C for 15 minutes.
- **MS Parameters:**
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Acquisition Mode: Selected Ion Monitoring (SIM).

- Monitor characteristic ions for n-Octatriacontane (e.g., m/z 57, 71, 85) and **n-Octatriacontane-d78** (e.g., m/z 66, 80, 94 - hypothetical, actual ions would need to be determined).

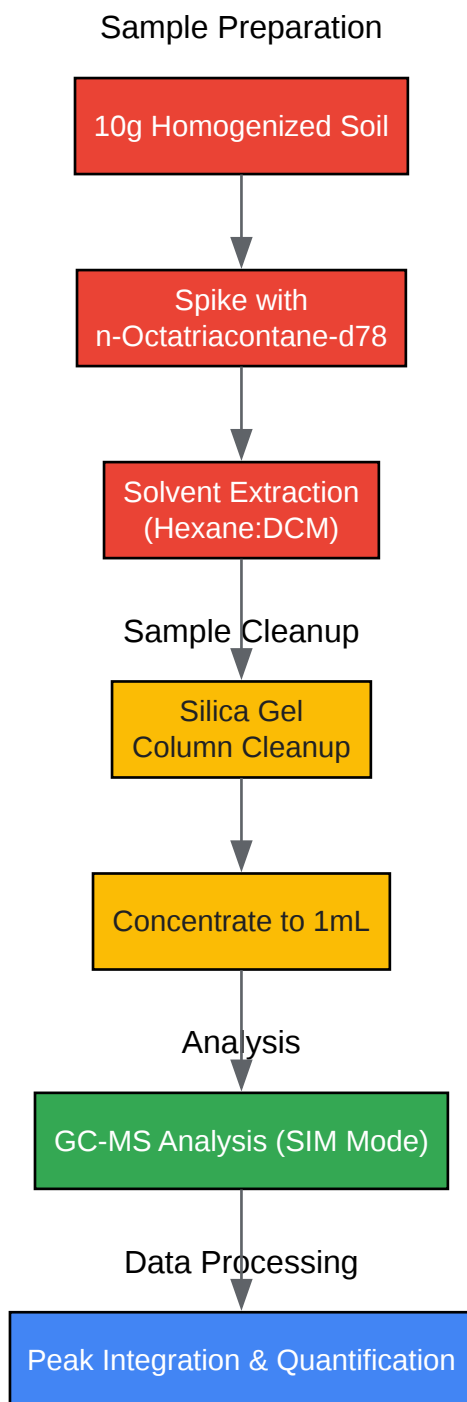
5. Data Analysis and Quantification:

- Integrate the peak areas of the target analyte and the internal standard in both the sample and calibration standard chromatograms.
- Calculate the response factor (RF) for each calibration standard: $RF = (Area_analyte / Concentration_analyte) / (Area_IS / Concentration_IS)$
- Generate a calibration curve by plotting the area ratio ($Area_analyte / Area_IS$) against the concentration ratio ($Concentration_analyte / Concentration_IS$).
- Calculate the concentration of the analyte in the sample using the area ratio from the sample chromatogram and the calibration curve.

Experimental Workflow Diagram

The following diagram outlines the key steps in the experimental protocol described above.

Experimental Workflow: Alkane Quantification in Soil

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